

Health and Safety Information for 4-Dibenzofuranamine: A Technical Overview

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Compound of Interest

Compound Name: 4-Dibenzofuranamine

Cat. No.: B1585361

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available health and safety information for **4-dibenzofuranamine**. It is intended to inform researchers, scientists, and professionals in drug development about the potential hazards associated with this compound, based on currently accessible data.

Summary of Toxicological Data

Comprehensive toxicological data for **4-dibenzofuranamine** is limited in publicly available literature. Much of the available information is extrapolated from studies on the parent compound, dibenzofuran, and its other derivatives.

Quantitative Toxicity Data

Specific quantitative toxicity data for **4-dibenzofuranamine**, such as LD50 (median lethal dose) or LC50 (median lethal concentration), are not readily available in the reviewed scientific literature. However, for the isomeric compound, 3-Dibenzofuranamine, the following GHS classification has been reported:

Compound	GHS Hazard Classification	Source
3-Dibenzofuranamine	Acute Toxicity, Oral (Category 4) - H302: Harmful if swallowed	[1]

This classification for a closely related isomer suggests that **4-dibenzofuranamine** may also pose a risk of acute toxicity if ingested. It is crucial to handle this compound with appropriate safety precautions.

For a chlorinated derivative, 2,3,4,7,8-pentachlorodibenzofuran (4PeCDF), a significantly more toxic profile is observed, with an estimated oral LD50 in male Fischer rats of 916 µg/kg. While this compound is structurally different, this data highlights that derivatives of dibenzofuran can exhibit high toxicity.

Qualitative Health and Safety Information

For the broader class of dibenzofurans, general health and safety information is available. Dibenzofuran itself is considered to have low acute toxicity. However, exposure may cause irritation to the skin, eyes, and respiratory tract.

Handling and Storage Recommendations:

Due to the lack of comprehensive safety data for **4-dibenzofuranamine**, it is recommended to handle it with the universal precautions for handling potentially hazardous chemicals.

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves and a lab coat.
 - Respiratory Protection: If dusts or aerosols may be generated, a NIOSH-approved respirator is recommended.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **4-dibenzofuranamine** are not available in the public domain. For researchers planning to conduct such studies, established OECD guidelines for testing of chemicals for acute oral toxicity (e.g., OECD Guideline 420, 423, or 425) would be the appropriate starting point.

Signaling Pathways and Experimental Workflows

Information regarding the metabolic or toxicological signaling pathways for **4-dibenzofuranamine** is not currently available in the scientific literature. Without this foundational data, the creation of diagrams for signaling pathways, experimental workflows, or logical relationships is not possible. Research into the metabolism and mechanism of action of **4-dibenzofuranamine** is needed to elucidate these pathways.

Disclaimer

The information provided in this guide is based on a review of currently available scientific literature and safety data sheets for related compounds. The absence of specific data for **4-dibenzofuranamine** highlights the need for further research to fully characterize its toxicological profile. All personnel handling this compound should be adequately trained in safe laboratory practices and should consult the most current safety data sheet (SDS) if one becomes available.

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References

- 1. 3-Dibenzofuranamine | C₁₂H₉NO | CID 20061 - PubChem [pubchem.ncbi.nlm.nih.gov]

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